

# Synthesis and Characterization of Sodium Dicyanoaurate(I): A Technical Guide

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## Compound of Interest

Compound Name: Dicyanoaurate ion

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## Abstract

Sodium dicyanoaurate(I),  $\text{Na}[\text{Au}(\text{CN})_2]$ , is a key inorganic gold compound with significant applications in electroplating and as a precursor in the synthesis of more complex gold-containing molecules, including potential therapeutic agents. This technical guide provides an in-depth overview of the synthesis and characterization of sodium dicyanoaurate(I). It includes detailed experimental protocols for its preparation via the established cyanide process, methods for its purification, and a comprehensive suite of analytical techniques for its characterization. Quantitative data is summarized in structured tables, and key experimental workflows are visualized using diagrams to facilitate understanding and replication by researchers in the field.

## Introduction

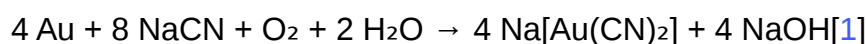
Sodium dicyanoaurate(I) is a white, crystalline, water-soluble solid. The gold(I) center is linearly coordinated to two cyanide ligands, forming the dicyanoaurate(I) anion,  $[\text{Au}(\text{CN})_2]^-$ . The compound is of significant interest due to its role in gold extraction from ores, its widespread use in the gold plating industry, and its utility as a starting material in inorganic and medicinal chemistry. A thorough understanding of its synthesis and a robust analytical characterization are crucial for ensuring purity and for the development of new applications.

# Synthesis of Sodium Dicyanoaurate(I)

The primary industrial method for the synthesis of sodium dicyanoaurate(I) is the cyanide process, which involves the oxidation of elemental gold in the presence of sodium cyanide.

## The Cyanide Process

The overall chemical reaction is as follows:



This reaction, often referred to as Elsner's equation, highlights the requirement of an oxidizing agent, typically oxygen from the air, to facilitate the dissolution of gold.

## Experimental Protocol: Laboratory Scale Synthesis

This protocol describes a representative laboratory-scale synthesis of sodium dicyanoaurate(I).

Materials:

- Gold powder (99.99% purity)
- Sodium cyanide (NaCN)
- Deionized water
- Compressed air or oxygen source
- Reaction vessel with stirring capability
- Filtration apparatus
- Crystallization dish

Procedure:

- Reaction Setup: In a well-ventilated fume hood, a solution of sodium cyanide is prepared by dissolving a twofold molar excess of NaCN in deionized water in a reaction vessel.

- **Addition of Gold:** Finely divided gold powder is added to the stirred sodium cyanide solution.
- **Oxidation:** Air or oxygen is bubbled through the suspension at a controlled rate. The reaction is typically carried out at a slightly elevated temperature (e.g., 40-50 °C) to increase the reaction rate. The reaction progress can be monitored by the dissolution of the gold powder.
- **Reaction Completion and Filtration:** Once all the gold has dissolved, the solution is filtered to remove any insoluble impurities.
- **Crystallization:** The filtrate, a solution of sodium dicyanoaurate(I), is transferred to a crystallization dish. The solution is concentrated by gentle heating or by evaporation under reduced pressure to induce crystallization. Slow cooling of the concentrated solution will promote the formation of well-defined crystals.
- **Isolation and Drying:** The resulting white crystals of sodium dicyanoaurate(I) are isolated by filtration, washed with a small amount of cold deionized water, and then with a water-miscible organic solvent (e.g., ethanol) to facilitate drying. The crystals are dried in a desiccator over a suitable drying agent.

**Safety Precautions:** Sodium cyanide is highly toxic. All manipulations should be performed in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, safety glasses, lab coat) must be worn. In case of contact with acid, highly toxic hydrogen cyanide gas is evolved.

## Characterization of Sodium Dicyanoaurate(I)

A comprehensive characterization is essential to confirm the identity and purity of the synthesized sodium dicyanoaurate(I).

## Physical and Chemical Properties

A summary of the key physical and chemical properties of sodium dicyanoaurate(I) is provided in the table below.

Property	Value
Chemical Formula	$\text{Na}[\text{Au}(\text{CN})_2]$
Molecular Weight	271.99 g/mol
Appearance	White crystalline powder
Solubility	Soluble in water
Gold Content	Approximately 72.42%
CAS Number	15280-09-8

## Spectroscopic Characterization

**Principle:** IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The cyanide ligand in dicyanoaurate(I) has a characteristic stretching frequency.

### Experimental Protocol:

- Sample Preparation:** A small amount of the crystalline sodium dicyanoaurate(I) is finely ground with dry potassium bromide (KBr) and pressed into a thin, transparent pellet. Alternatively, a spectrum can be obtained using an Attenuated Total Reflectance (ATR) accessory.
- Data Acquisition:** The IR spectrum is recorded over the range of  $4000\text{--}400\text{ cm}^{-1}$ .

**Expected Results:** The most prominent feature in the IR spectrum of sodium dicyanoaurate(I) is a strong, sharp absorption band corresponding to the  $\text{C}\equiv\text{N}$  stretching vibration, which is expected in the range of  $2140\text{--}2150\text{ cm}^{-1}$ .

**Principle:** NMR spectroscopy provides detailed information about the structure of a molecule by observing the behavior of atomic nuclei in a magnetic field. For sodium dicyanoaurate(I),  $^{13}\text{C}$  and  $^{23}\text{Na}$  NMR are particularly informative.

### Experimental Protocol ( $^{13}\text{C}$ NMR):

- **Sample Preparation:** A sample of sodium dicyanoaurate(I) is dissolved in a suitable deuterated solvent, typically deuterium oxide ( $D_2O$ ).
- **Data Acquisition:** The  $^{13}C$  NMR spectrum is acquired on a high-field NMR spectrometer. Due to the relatively long relaxation time of the cyanide carbon, a sufficient relaxation delay should be used.

**Expected Results:** A single resonance is expected for the two equivalent cyanide carbons in the  $[Au(CN)_2]^-$  anion. The chemical shift will be in the region characteristic of metal-cyanide complexes.

**Experimental Protocol ( $^{23}Na$  NMR):**

- **Sample Preparation:** A sample is prepared as for  $^{13}C$  NMR.
- **Data Acquisition:** The  $^{23}Na$  NMR spectrum is recorded.

**Expected Results:** A single resonance corresponding to the sodium cation is expected. The chemical shift and linewidth can provide information about the ionic nature of the compound in solution.

## Elemental Analysis

**Principle:** Elemental analysis determines the mass percentages of the constituent elements in a compound. This is a fundamental technique for confirming the empirical formula.

**Experimental Protocol:**

- A precisely weighed sample of sodium dicyanoaurate(I) is submitted to a specialized analytical laboratory for C, N, and Na analysis. Gold content can be determined by gravimetric analysis after decomposition of the complex.

**Expected Results:** The experimentally determined elemental composition should be in close agreement with the theoretical values.

Element	Theoretical Mass %
Carbon (C)	8.83%
Gold (Au)	72.42%
Nitrogen (N)	10.30%
Sodium (Na)	8.45%

## X-ray Crystallography

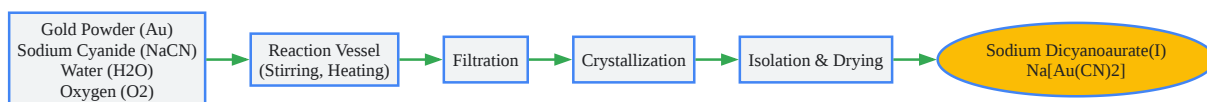
Principle: Single-crystal X-ray diffraction is the most definitive method for determining the three-dimensional atomic arrangement in a crystalline solid.

Experimental Protocol:

- **Crystal Growth:** High-quality single crystals suitable for X-ray diffraction are grown by slow evaporation of a saturated aqueous solution of sodium dicyanoaurate(I).
- **Data Collection:** A suitable crystal is mounted on a goniometer and subjected to a monochromatic X-ray beam. The diffraction pattern is collected on a detector.
- **Structure Solution and Refinement:** The collected data is used to solve and refine the crystal structure, yielding precise bond lengths, bond angles, and packing information.

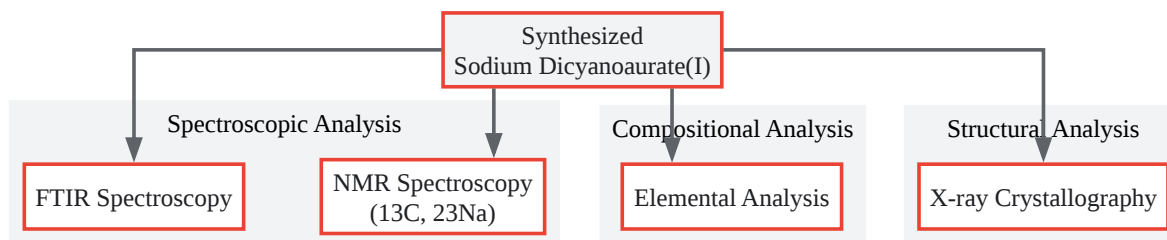
Expected Results: The crystal structure is expected to show a linear  $[\text{NC-Au-CN}]^-$  anion and a sodium cation, with the exact packing arrangement determined by the crystallographic analysis.

## Visualizations



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Caption: Workflow for the synthesis of sodium dicyanoaurate(I).



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Caption: Analytical workflow for the characterization of sodium dicyanoaurate(I).

## Conclusion

This technical guide has outlined the synthesis and comprehensive characterization of sodium dicyanoaurate(I). The provided experimental protocols and expected outcomes for various analytical techniques serve as a valuable resource for researchers and professionals.

Adherence to these detailed procedures will ensure the reliable preparation and validation of this important gold compound, facilitating its use in both established and novel applications.

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## References

- 1. Cyanide - Wikipedia [en.wikipedia.org]
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